

Spectroscopic Characterization of 5-methoxychroman-3-carboxylic acid: A Technical Guide

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Compound of Interest

Compound Name: **5-methoxychroman-3-carboxylic Acid**

Cat. No.: **B2401174**

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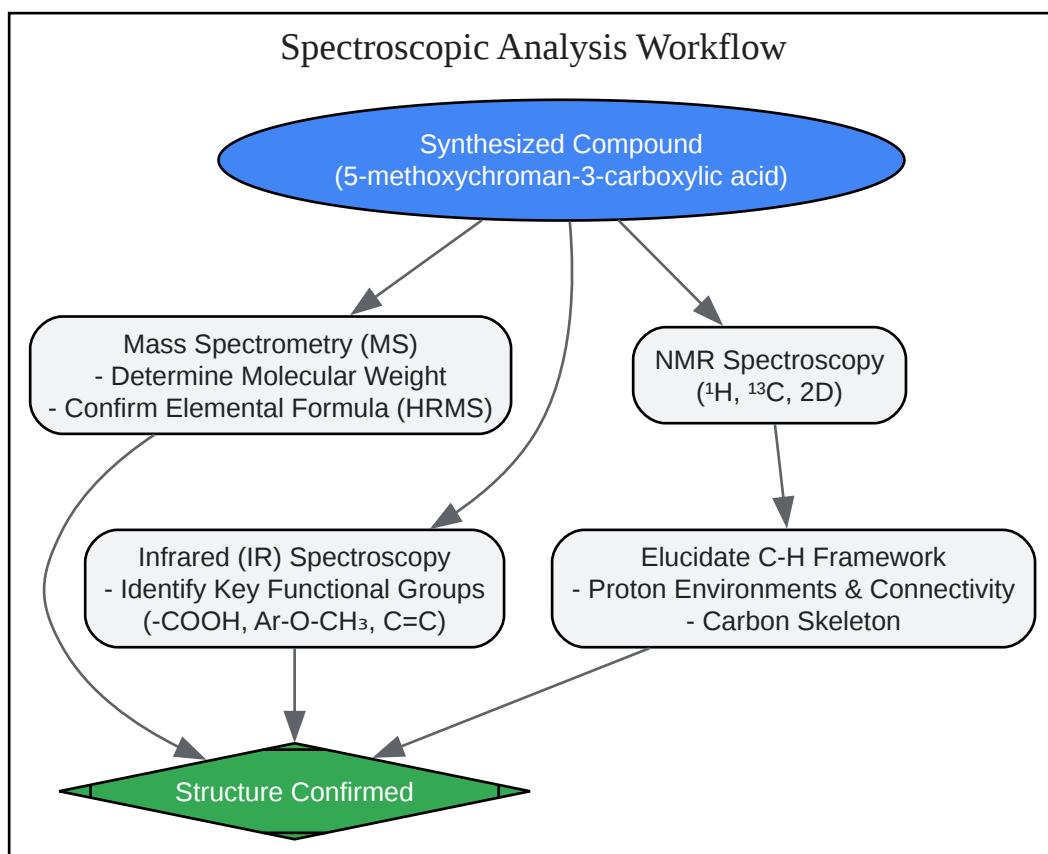
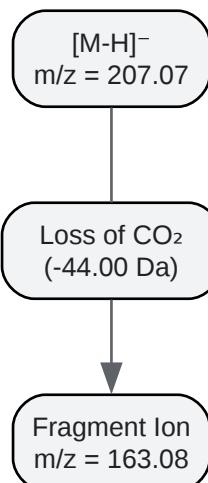
Introduction

5-methoxychroman-3-carboxylic acid is a heterocyclic organic compound belonging to the chroman family. Its structure, featuring a bicyclic chroman core substituted with a methoxy group on the aromatic ring and a carboxylic acid at the 3-position, makes it a molecule of interest for researchers in medicinal chemistry and drug development. The precise characterization of such molecules is fundamental to understanding their chemical behavior, purity, and potential biological activity. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are indispensable tools for elucidating the molecular structure and confirming the identity of synthesized compounds.

This technical guide provides an in-depth analysis of the expected spectroscopic data for **5-methoxychroman-3-carboxylic acid**. As direct experimental spectra for this specific molecule are not widely published, this document serves as a predictive reference, synthesizing data from structurally analogous compounds and foundational spectroscopic principles. The insights provided herein are intended to guide researchers in the identification, characterization, and quality control of this and related chemical entities.

Molecular Structure and Numbering

A clear understanding of the molecular framework is essential for interpreting spectroscopic data. The structure of **5-methoxychroman-3-carboxylic acid** is presented below, with a systematic numbering convention used for subsequent NMR assignments.



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